

biological significance of 4-Amino-1-butanol

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Compound of Interest

Compound Name: 4-Amino-1-butanol

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An In-depth Technical Guide on the Biological Significance of **4-Amino-1-butanol**

Introduction

4-Amino-1-butanol, also known as 4-hydroxybutylamine, is a bifunctional organic compound containing both an amino group and a primary alcohol group.^{[1][2][3]} This colorless to light yellow liquid is a versatile chemical intermediate with significant roles in biochemistry, pharmaceutical development, and biotechnology.^{[2][4]} Its structural similarity to the principal inhibitory neurotransmitter in the central nervous system, γ -aminobutyric acid (GABA), makes it a molecule of considerable interest to researchers in neuroscience and drug development.^{[1][5]} This guide provides a comprehensive overview of the biological significance of **4-Amino-1-butanol**, its metabolic pathways, experimental protocols, and applications.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Amino-1-butanol** is presented below. This data is crucial for its application in experimental and industrial settings.

| Property | Value | Reference |
|-------------------|---------------------------------|-----------|
| Molecular Formula | C4H11NO | [1][3] |
| Molar Mass | 89.14 g·mol ⁻¹ | [1][3] |
| CAS Number | 13325-10-5 | [1] |
| Appearance | Colorless to pale yellow liquid | [2][3] |
| Density | 0.967 g/mL at 25 °C | [6][7] |
| Melting Point | 16-18 °C | [6][7] |
| Boiling Point | 206 °C | [6][7] |
| Flash Point | 107 °C | [8] |
| Solubility | Miscible in water | [8] |
| Refractive Index | n _{20/D} ~1.462 | [6][7] |

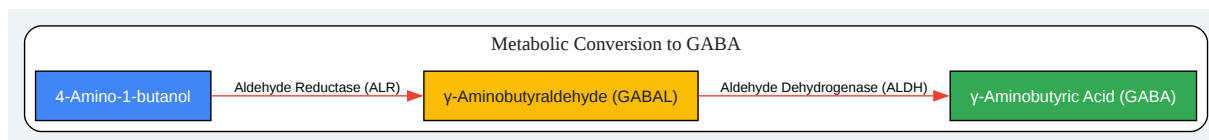
Core Biological Significance: A Precursor to GABA

The primary biological significance of **4-Amino-1-butanol** lies in its role as a precursor to γ-aminobutyric acid (GABA).[1] GABA is the main inhibitory neurotransmitter in the mammalian central nervous system, playing a critical role in reducing neuronal excitability.[9] The metabolic conversion of **4-Amino-1-butanol** to GABA is analogous to the pathway that converts 1,4-butanediol (1,4-BD) to γ-hydroxybutyric acid (GHB).[1]

The conversion process involves a two-step enzymatic reaction:

- **Oxidation to Aldehyde:** **4-Amino-1-butanol** is first oxidized to its corresponding aldehyde, γ-aminobutyraldehyde (GABAL). This reaction can be catalyzed by enzymes such as aldehyde reductase (ALR).[1]
- **Oxidation to Carboxylic Acid:** GABAL is subsequently oxidized to GABA by the action of aldehyde dehydrogenase (ALDH).[1]

This metabolic pathway highlights **4-Amino-1-butanol** as a key intermediate that can influence the endogenous levels of GABA.



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*Fig. 1: Metabolic pathway of **4-Amino-1-butanol** to GABA.*

Pharmacological and Therapeutic Relevance

The structural and metabolic relationship between **4-Amino-1-butanol** and GABA underpins its importance in pharmacology and drug development.

- **GABA Analogue:** As a GABA analogue, it is investigated for its potential to modulate the GABAergic system.[1][5] Compounds that influence this system are crucial in treating neurological and psychological disorders such as epilepsy, anxiety, and sleep disorders.
- **Pharmaceutical Intermediate:** **4-Amino-1-butanol** serves as a versatile building block in the synthesis of a wide range of pharmaceuticals, particularly those targeting neurological disorders.[3][4] Its bifunctional nature, possessing both amine and alcohol groups, allows for diverse chemical modifications to produce more complex and targeted drug molecules.[2][4] It is also a key intermediate in the synthesis of antiviral drugs like Famciclovir and Penciclovir.
- **Gene Delivery:** It is used as a linker in the synthesis of highly branched poly(β-amino esters) (HPAEs), which are polymers investigated for gene delivery applications.[6]

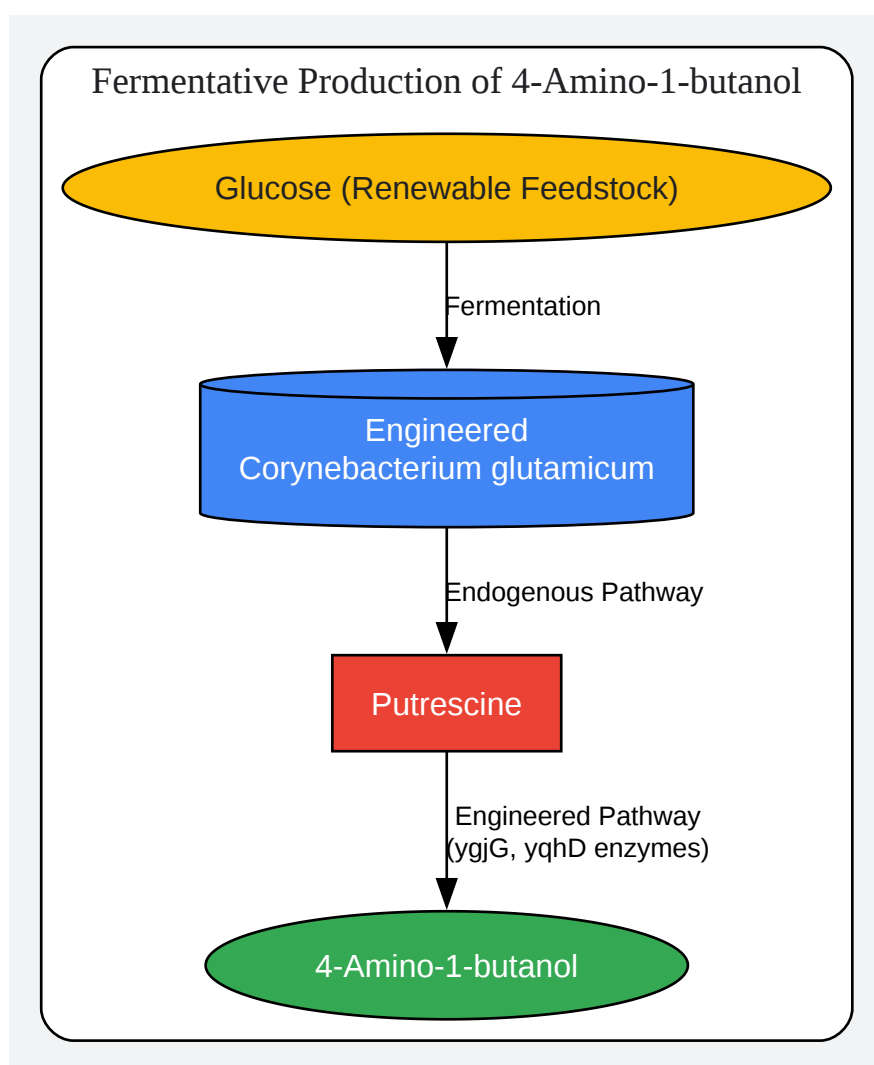
Biotechnological Production

There is growing interest in producing **4-Amino-1-butanol** from renewable resources using metabolically engineered microorganisms.[10][11] This approach offers a sustainable alternative to chemical synthesis. A notable example is the fermentative production of **4-Amino-1-butanol** from glucose using engineered *Corynebacterium glutamicum*. [10][12]

The engineered pathway involves:

- Conversion of the cellular metabolite putrescine to 4-aminobutanal. This step utilizes a putrescine aminotransferase, such as the one encoded by the ygjG gene from E. coli.[11][12]
- Reduction of 4-aminobutanal to **4-Amino-1-butanol**. This is achieved using an aldehyde dehydrogenase, like the one encoded by the yqhD gene from E. coli.[11][12]

Metabolic engineering strategies, including optimizing gene expression and eliminating competing metabolic pathways, have significantly improved production yields, with fed-batch cultures achieving up to 24.7 g/L of **4-Amino-1-butanol**. [10][11]



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*Fig. 2: Workflow for microbial production of **4-Amino-1-butanol**.*

Other Industrial and Research Applications

Beyond its direct biological and pharmacological roles, **4-Amino-1-butanol** is utilized in various other sectors:

- **Agrochemicals:** It serves as an intermediate in the synthesis of plant growth regulators, herbicides, and insecticides.[\[13\]](#)
- **Cosmetics:** The compound is incorporated into skincare products for its moisturizing properties.[\[3\]](#)
- **Polymer Chemistry:** It acts as a functional monomer in the production of specialty polymers.[\[3\]](#)
- **Environmental Technology:** It is being explored for applications in CO2 capture due to its solubility characteristics.[\[4\]](#)

Experimental Protocols

Chemical Synthesis from N-(8-hydroxybutyl)phthalimide

This protocol describes a common method for the chemical synthesis of **4-Amino-1-butanol**.

[\[12\]](#)

- **Materials:** N-(8-hydroxybutyl)phthalimide, solid sodium hydroxide (NaOH), water, 6 M hydrochloric acid (HCl), chloroform, saturated sodium chloride solution, anhydrous sodium sulfate.
- **Procedure:**
 - Place 43.84 g of N-(8-hydroxybutyl)phthalimide in a 250 ml three-necked flask.
 - Add 200 ml of water and 16 g of solid NaOH.
 - Heat the mixture to reflux at 100 °C and stir for 10 hours.
 - After the reaction is complete, cool the resulting solution to room temperature.
 - Adjust the pH of the solution to 10 using 6 M HCl.

- Extract the aqueous solution twice with 100 ml portions of chloroform.
- Wash the combined organic phases with 50 ml of saturated sodium chloride solution.
- Dry the organic phase over anhydrous sodium sulfate.
- Remove the chloroform via rotary evaporation.
- Purify the resulting crude product by distillation at 94 ± 2 °C under a vacuum of 0.6 to 0.7 kPa to obtain pure 4-aminobutanol.[\[12\]](#)

Fermentative Production using Engineered *C. glutamicum*

This protocol outlines the general steps for the microbial production of **4-Amino-1-butanol**.[\[11\]](#)
[\[12\]](#)

- Strain: Metabolically engineered *Corynebacterium glutamicum* harboring a pathway for converting putrescine to **4-Amino-1-butanol** (e.g., expressing *ygjG* and *yqhD* from *E. coli*).
- Culture Medium: A suitable fermentation medium containing glucose as a carbon source, along with nitrogen sources, minerals, and vitamins.
- Procedure:
 - Prepare a seed culture by inoculating the engineered *C. glutamicum* strain in a small volume of culture medium and incubating until it reaches the exponential growth phase.
 - Inoculate a bioreactor containing the main fermentation medium with the seed culture.
 - Perform fed-batch fermentation by controlling parameters such as temperature, pH, and dissolved oxygen, and by feeding a concentrated glucose solution to maintain cell growth and product formation.
 - Monitor the production of **4-Amino-1-butanol** periodically using methods like HPLC.
 - After the fermentation run (typically 48-72 hours), harvest the culture broth.

- Separate the cells from the supernatant by centrifugation or filtration.
- Purify **4-Amino-1-butanol** from the supernatant using techniques such as ion-exchange chromatography and distillation.

Toxicology and Safety

4-Amino-1-butanol is classified as a hazardous substance that requires careful handling.

- Hazards: It is corrosive and can cause severe skin burns and serious eye damage.[8][14][15] Inhalation may cause irritation to the respiratory system, and overexposure can lead to serious illness.[8]
- Safety Precautions: When handling, it is essential to wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[8][16] Work should be conducted in a well-ventilated area or under a chemical fume hood.[16]
- Storage: Store in a sealed container in a dry, cool, and well-ventilated place, away from acidic substances.[2][15]

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